

Chemical Identification of (E)-2-Propylhept-2-enal

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Compound Focus: 2-Propylhept-2-enal

CAS No.: 34880-43-8

Cat. No.: S774502

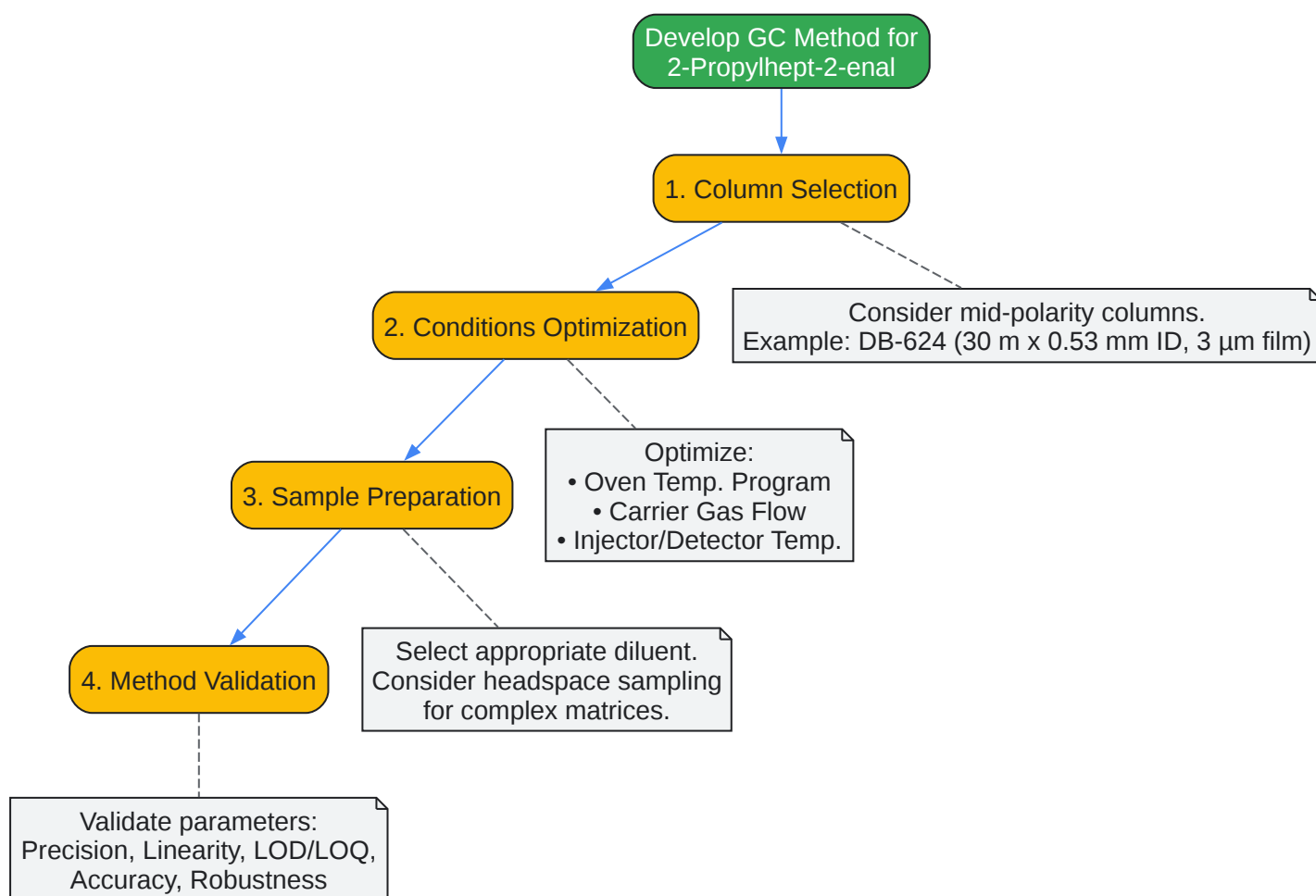
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The table below summarizes the key identifiers for this compound, which are essential for developing an analytical method [1] [2].

Property	Value
CAS Registry Number	64935-37-1 [1]
Molecular Formula	$C_{10}H_{18}O$ [1]
Molecular Weight	154.25 g/mol [2]
IUPAC Name	(E)-2-Propylhept-2-enal [1]
Density (Calc.)	0.837 g/cm ³ [2]
Boiling Point (Calc.)	224.3 °C at 760 mmHg [2]
Flash Point (Calc.)	66.8 °C [2]

Developing a Gas Chromatography Method

Without a pre-existing validated method, you would need to develop one. The following workflow diagrams the key steps in this process, from column selection to method validation.



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Figure 1. A workflow for developing and validating a gas chromatography method.

Based on general GC principles and a method for residual solvents [3], here are specific considerations for each step:

- **1. Column Selection:** A **mid-polarity column** is versatile for separating a wide range of volatile organic compounds. The DB-624 column is a robust choice for this application [3].
- **2. Conditions Optimization:** You will need to experimentally determine the ideal temperature program. A method for other volatiles uses a **gradient program** starting at 40°C, which is a good starting point for method development [3].
- **3. Sample Preparation:** If your sample is a pure liquid, dilution with a suitable solvent may suffice. For complex matrices, **headspace sampling** is advantageous as it introduces a cleaner vapor sample into the GC, protecting the instrument and column [3].
- **4. Method Validation:** The method must be rigorously validated. Parameters to assess include **precision** (repeatability), **linearity** (over a specified range), **LOD/LOQ** (sensitivity), **accuracy** (via spike recovery), and **robustness** (to deliberate parameter changes) [3].

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References

1. (E)- 2 - Propylhept - 2 - enal [webbook.nist.gov]
2. CAS # 64935-37-1, (E)- 2 - Propylhept - 2 - Enal : more information. [chemblink.com]
3. Determination of residual solvents in paclitaxel by headspace gas ... [fjps.springeropen.com]

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